

safety and handling precautions for 1,2-bis(triethoxysilyl)ethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Bis(triethoxysilyl)ethane

Cat. No.: B100286

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **1,2-Bis(triethoxysilyl)ethane**

This technical guide provides comprehensive safety and handling information for **1,2-bis(triethoxysilyl)ethane** (CAS Number: 16068-37-4), intended for researchers, scientists, and professionals in drug development and other scientific fields. This document outlines the material's hazards, safe handling procedures, emergency responses, and disposal considerations.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-bis(triethoxysilyl)ethane** is presented in the table below. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C14H34O6Si2
Molecular Weight	354.59 g/mol [1]
Physical State	Liquid[2][3]
Appearance	Colorless[3]
Boiling Point	119 °C[1][3]
Flash Point	113 °C (235.4 °F) - closed cup[1][3]
Specific Gravity	0.958 g/cm³[3]
Refractive Index	n20/D 1.411 (lit.)[1]

Toxicological Data

1,2-Bis(triethoxysilyl)ethane is classified as toxic if swallowed and harmful in contact with skin.[2][4][5] It also causes serious eye irritation.[4][5] Chronic exposure may have effects on the central nervous system due to the liberation of ethanol upon contact with water.[2][5][6]

Toxicity Endpoint	Species	Route	Value	Classification
LD50	Rat	Oral	161 mg/kg[2][6]	Acute Toxicity 3 (Oral)[2]
LD50	Rabbit	Dermal	1971 mg/kg[2][6]	Acute Toxicity 4 (Dermal)[2]
Eye Irritation	-	-	-	Causes serious eye irritation[4][5]

Hazard Identification and Classification

This substance is classified as hazardous according to GHS/CLP regulations. The primary hazards are acute toxicity and eye irritation.

Hazard Class	Hazard Statement	Signal Word	Hazard Pictogram
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed[4][5]	Danger	GHS06 (Skull and crossbones)[2][4]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[4][5]	Danger	GHS06 (Skull and crossbones)[2][4]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation[4][5]	Danger	-

Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when handling **1,2-bis(triethoxysilyl)ethane** to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[4][5][6]
- Local exhaust ventilation should be provided to prevent the formation and accumulation of vapors.[2][5][6]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[2][4][5][6]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical goggles. Contact lenses should not be worn.[2][6]
Skin Protection	Neoprene or nitrile rubber gloves.[2][6] Wear suitable protective clothing to prevent skin contact.[2][6]
Respiratory Protection	If inhalation of vapors is possible, a NIOSH-certified organic vapor respirator is recommended.[2][4][5]

Hygiene Measures

- Wash hands thoroughly after handling the substance.[2][3][4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2][3][4][5]
- Contaminated clothing should be removed and washed before reuse.[2][4][5][6]

Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

- Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3][4][5][6] Store away from heat, sparks, and open flames.[4][5] Incompatible materials include oxidizing agents.[2][4][5][6] The material is stable in sealed containers.[2][4][5] It decomposes slowly in contact with moist air or water, liberating ethanol.[4][5]
- Disposal:** Dispose of contents and container in accordance with local, regional, national, and international regulations.[4][5] Incineration is a recommended disposal method.[4][5] Do not dispose of waste into sewers.[4][5] Avoid release to the environment.[4][5]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
If Swallowed	Immediately call a doctor.[4][5] Rinse mouth.[2][5] Do NOT induce vomiting.[3] This product reacts with water in the stomach to form ethanol.[2]
If on Skin	Wash with plenty of soap and water.[4][5] Take off contaminated clothing and wash it before reuse.[2][5]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5] If eye irritation persists, get medical advice/attention.[2][5]
If Inhaled	May cause irritation to the respiratory tract.[2][4][5][6] Remove to fresh air. If not breathing, give artificial respiration.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, water fog, alcohol-resistant foam, carbon dioxide, and dry chemical.[2][4][5][6]
- Unsuitable Extinguishing Media: Do not use straight streams of water.[4][6]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[2][4][5][6]
- Protective Equipment: Firefighters should wear proper protective equipment, including respiratory protection.[2][4][5][6]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[2][4][5] Wear appropriate personal protective equipment as described in Section 4.2.[2][4]
- Environmental Precautions: Prevent entry into sewers and public waters.[2][4][5]

- Methods for Cleaning Up: Contain any spills with dikes or absorbents to prevent migration.^[2]
^[4]^[5] Clean up spills as soon as possible using an absorbent material to collect it.^[2]^[4]^[5]

Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are representative methodologies for the key toxicological assessments.

Acute Oral Toxicity (Representative Method based on OECD Guideline 423)

- Principle: The substance is administered orally to a group of fasted animals at a single dose level. The absence or presence of mortality in this group determines the next step.
- Animal Selection: Healthy, young adult rats are typically used.^[7] Animals are fasted overnight prior to dosing.^[8]
- Dose Administration: The test substance is administered by gavage using a stomach tube or a suitable intubation cannula.^[9]
- Observations: Animals are observed for mortality, clinical signs of toxicity (such as changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.^[7]
- Pathology: A gross necropsy is performed on all animals at the end of the study.^[8]
- Data Analysis: The LD50 is estimated based on the mortality observed at different dose levels.

Acute Dermal Toxicity (Representative Method based on OECD Guideline 402)

- Principle: The test substance is applied to the skin of experimental animals in a single dose.
- Animal Selection: Young adult rats are commonly used.^[10] The fur is clipped from the dorsal area of the trunk 24 hours before the test.^[11]

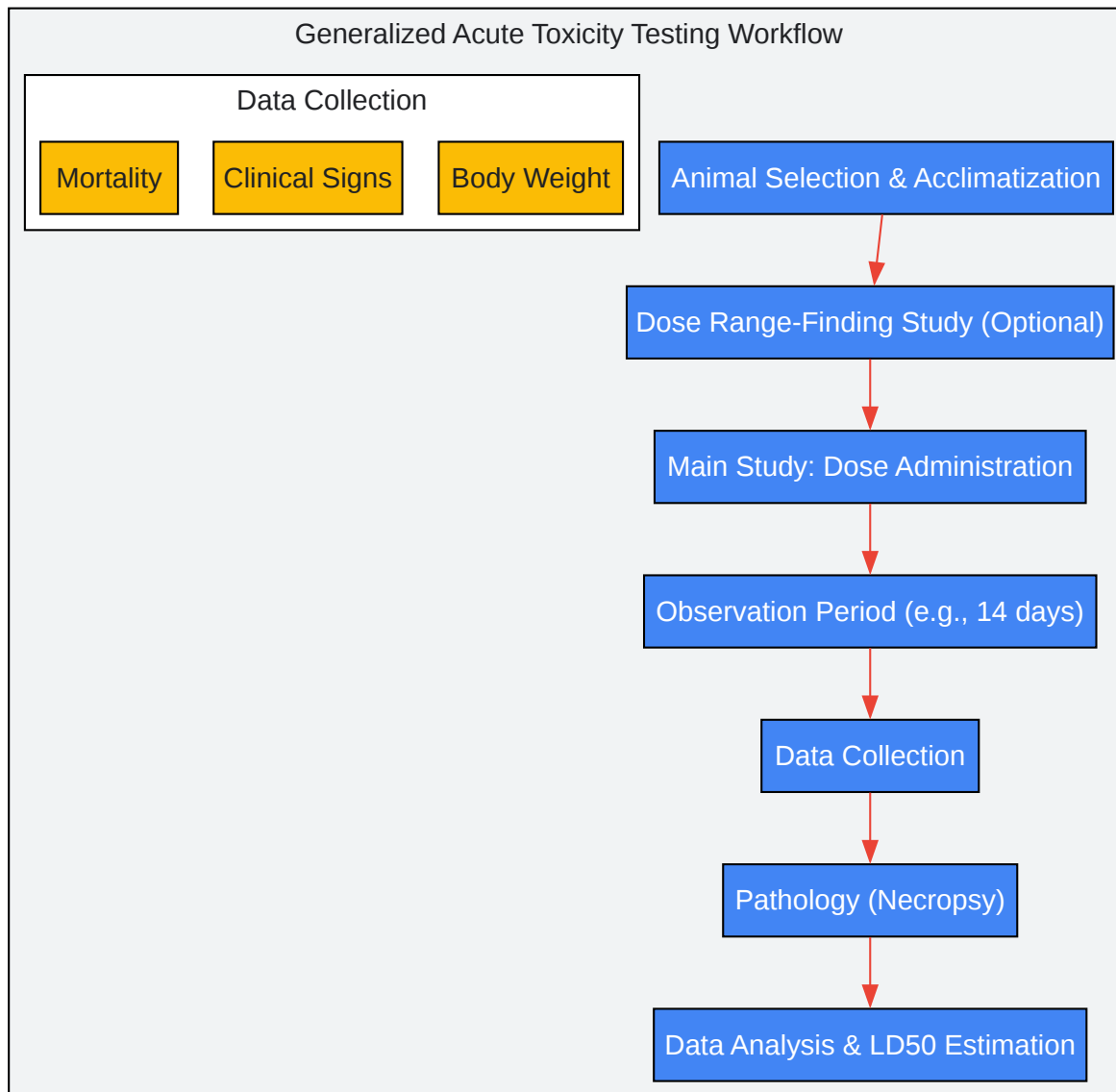
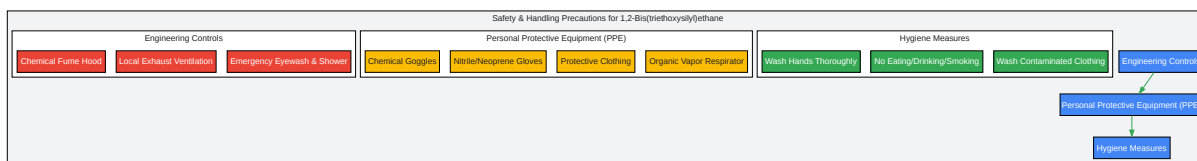
- Dose Administration: The substance is applied to an area of at least 10% of the body surface and held in contact with the skin with a porous gauze dressing for 24 hours.[10][12]
- Observations: Animals are observed for mortality and signs of toxicity for 14 days.[10] The application site is also examined for local skin reactions.[12]
- Data Analysis: The dermal LD50 is determined based on the observed mortality.

Acute Eye Irritation/Corrosion (Representative Method based on OECD Guideline 405)

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal.[5] The untreated eye serves as a control.[5]
- Animal Selection: Healthy adult albino rabbits are the preferred species.[3]
- Procedure: The eye is examined at 1, 24, 48, and 72 hours after application.[5] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[6]
- Observations: The reversibility of any observed effects is also assessed for up to 21 days.[3]
- Data Analysis: The scores for ocular lesions are used to classify the irritancy potential of the substance.

Diagrams

Safety and Handling Precaution Hierarchy



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 4. nucro-technics.com [nucro-technics.com]
- 5. oecd.org [oecd.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. agc-chemicals.com [agc-chemicals.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. Acute dermal toxicity studies | PPTX [slideshare.net]
- To cite this document: BenchChem. [safety and handling precautions for 1,2-bis(triethoxysilyl)ethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b100286#safety-and-handling-precautions-for-1-2-bis-triethoxysilyl-ethane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com